

4-Chloro-3-methyl-1H-indazole melting point

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Compound of Interest

Compound Name: **4-Chloro-3-methyl-1H-indazole**

Cat. No.: **B175783**

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An In-depth Technical Guide to the Physicochemical Characterization of **4-Chloro-3-methyl-1H-indazole**, Focusing on Melting Point Determination

Abstract

This technical guide provides a comprehensive framework for the characterization of **4-Chloro-3-methyl-1H-indazole**, with a primary focus on the principles and methodologies for accurate melting point determination. While specific experimental data for this compound is not extensively published, this document leverages data from structurally similar indazole derivatives and established analytical chemistry principles to offer a robust protocol for researchers, scientists, and professionals in drug development. The guide details the theoretical underpinnings of melting point analysis, its role as a crucial indicator of purity, step-by-step experimental procedures, and critical factors that influence measurement accuracy. Furthermore, it addresses the context of chemical synthesis and the importance of rigorous safety protocols.

Introduction: The Significance of 4-Chloro-3-methyl-1H-indazole and its Physicochemical Properties

The indazole scaffold is a privileged bicyclic heterocycle frequently incorporated into pharmacologically active molecules due to its ability to engage in diverse biological interactions. Substituted indazoles are explored for a wide range of therapeutic applications, including oncology and anti-inflammatory treatments. **4-Chloro-3-methyl-1H-indazole** ($C_8H_7ClN_2$) is a specific derivative within this class.

The melting point is a fundamental thermodynamic property of a pure, crystalline solid, representing the temperature at which it transitions from the solid to the liquid phase at atmospheric pressure. For a chemical entity like **4-Chloro-3-methyl-1H-indazole**, an accurate melting point determination serves two primary purposes:

- Identification: The melting point is a characteristic physical constant that can help in the preliminary identification of a compound.
- Purity Assessment: The sharpness of the melting range provides a reliable and rapid indication of purity. Pure crystalline compounds typically exhibit a sharp melting range (0.5-2°C), whereas the presence of impurities leads to a depression of the melting point and a broadening of the melting range.[1][2]

This guide provides the necessary theoretical and practical knowledge for researchers to confidently determine and interpret the melting point of **4-Chloro-3-methyl-1H-indazole** or any newly synthesized crystalline compound.

Physicochemical & Structural Data

While a specific, experimentally verified melting point for **4-Chloro-3-methyl-1H-indazole** is not prominently available in public chemical databases, its core properties can be derived. For context, the closely related isomer, 4-Chloro-1H-indazole, has a reported melting point of 155-160 °C.[3]

Property	Value	Source
Chemical Name	4-chloro-3-methyl-1H-indazole	-
Molecular Formula	C ₈ H ₇ CIN ₂	[4]
Molecular Weight	166.61 g/mol	-
Monoisotopic Mass	166.02977 Da	[4]
InChIKey	OTSQTAPYYDJLEN- UHFFFAOYSA-N	[4]
SMILES	CC1=C2C(=NN1)C=CC=C2Cl	[4]

Table 1: Core Physicochemical Properties of **4-Chloro-3-methyl-1H-indazole**.

The Principle of Melting Point Depression

From a thermodynamic standpoint, melting occurs when the solid and liquid phases of a substance are in equilibrium. At this point, the chemical potential of the solid is equal to that of the liquid. When a soluble impurity is introduced into a crystalline sample, it disrupts the crystal lattice structure. This disruption requires less energy (a lower temperature) to break the intermolecular forces holding the molecules together.

Furthermore, the impurity introduces entropy into the system, which stabilizes the liquid phase over the solid phase, resulting in a lower melting temperature. The melting process also occurs over a wider temperature range because, as melting begins, the concentration of the impurity in the remaining solid changes, which in turn alters the melting point of the solid that has yet to melt.

Experimental Protocol: Melting Point Determination via the Capillary Method

This section details the standardized procedure for determining the melting point of a solid organic compound using a modern digital melting point apparatus (e.g., a Mel-Temp or similar device). This method is chosen for its accuracy, small sample requirement, and reproducibility.

Step-by-Step Methodology

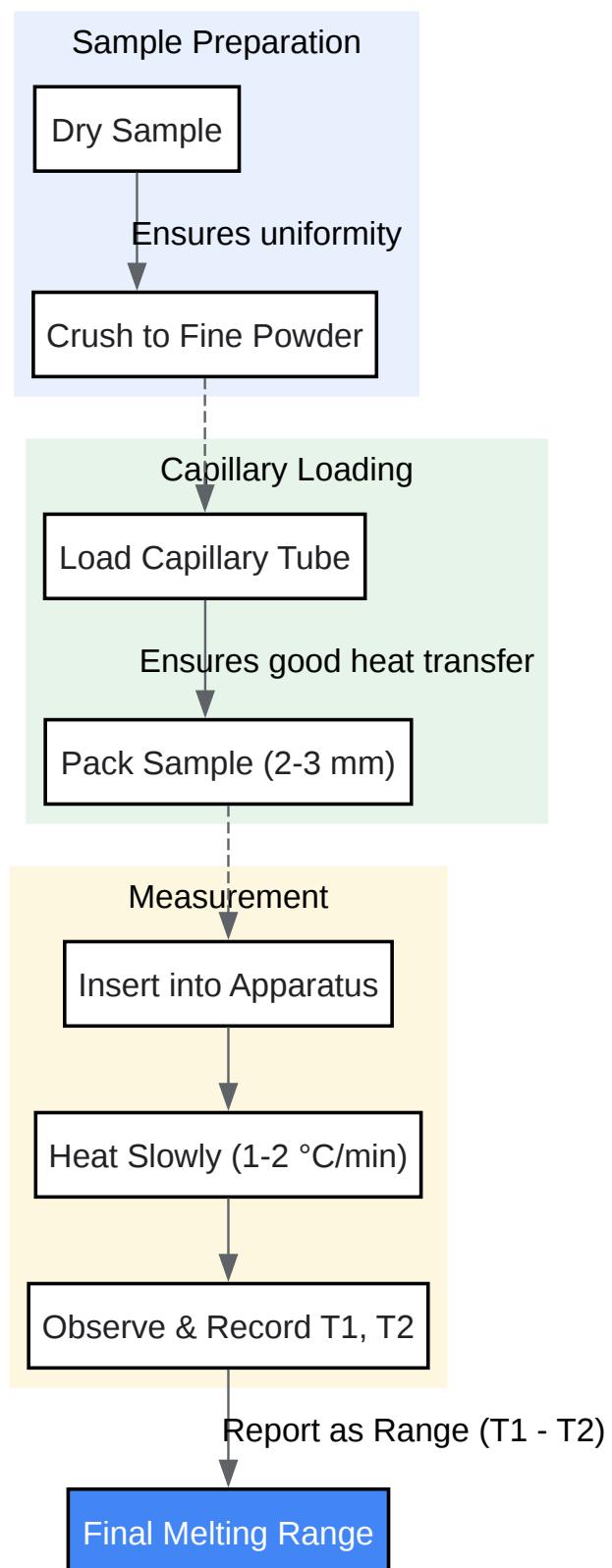
- Sample Preparation:
 - Ensure the sample of **4-Chloro-3-methyl-1H-indazole** is completely dry, as residual solvent will act as an impurity.
 - Place a small amount of the crystalline solid onto a clean, dry surface (like a watch glass or porous plate).
 - Using a spatula, crush the sample into a fine, uniform powder.^{[1][5]} This is critical for uniform heat transfer and efficient packing.
- Capillary Tube Loading:

- Take a capillary melting point tube, which is sealed at one end.
- Press the open end of the tube into the powdered sample, forcing a small amount of the powder into the tube.
- To pack the sample into the bottom of the tube, gently tap the sealed end on a hard surface or drop the tube through a long, vertical glass tube onto the benchtop.[6]
- The final packed sample height should be no more than 2-3 mm to ensure uniform heating.[1]

- Apparatus Setup and Measurement:
 - If the approximate melting point is unknown, perform a rapid preliminary run. Set the heating ramp rate to a high value (e.g., 10-20 °C/minute) to get a rough estimate.[6]
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - For an accurate measurement, set the starting temperature to ~15-20 °C below the expected melting point and use a slow ramp rate of 1-2 °C per minute.[6]
 - Insert the loaded capillary tube into the sample holder of the apparatus.
 - Begin the heating program.
 - Observe the sample carefully through the magnifying lens.
- Data Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the last crystal of the solid melts completely into a clear liquid.
 - The result is reported as the melting range: $T_1 - T_2$.
- Post-Analysis:

- Always use a fresh capillary tube with a new sample for each subsequent measurement.
- [2] Never re-melt a sample, as decomposition may have occurred.
- Repeat the determination at least once to ensure the result is reproducible.

Workflow Visualization

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Caption: Experimental workflow for melting point determination.

Synthesis Context and Purity Verification

4-Chloro-1H-indazole, a related compound, can be synthesized from 3-chloro-2-methylaniline.

[7] A similar pathway for **4-Chloro-3-methyl-1H-indazole** would likely involve precursors and reagents that could persist as impurities if the reaction or purification is incomplete. Potential impurities could include:

- Unreacted starting materials.
- Side-products from competing reaction pathways.
- Residual solvents used during synthesis and recrystallization (e.g., ethyl acetate, chloroform, THF).[7][8]

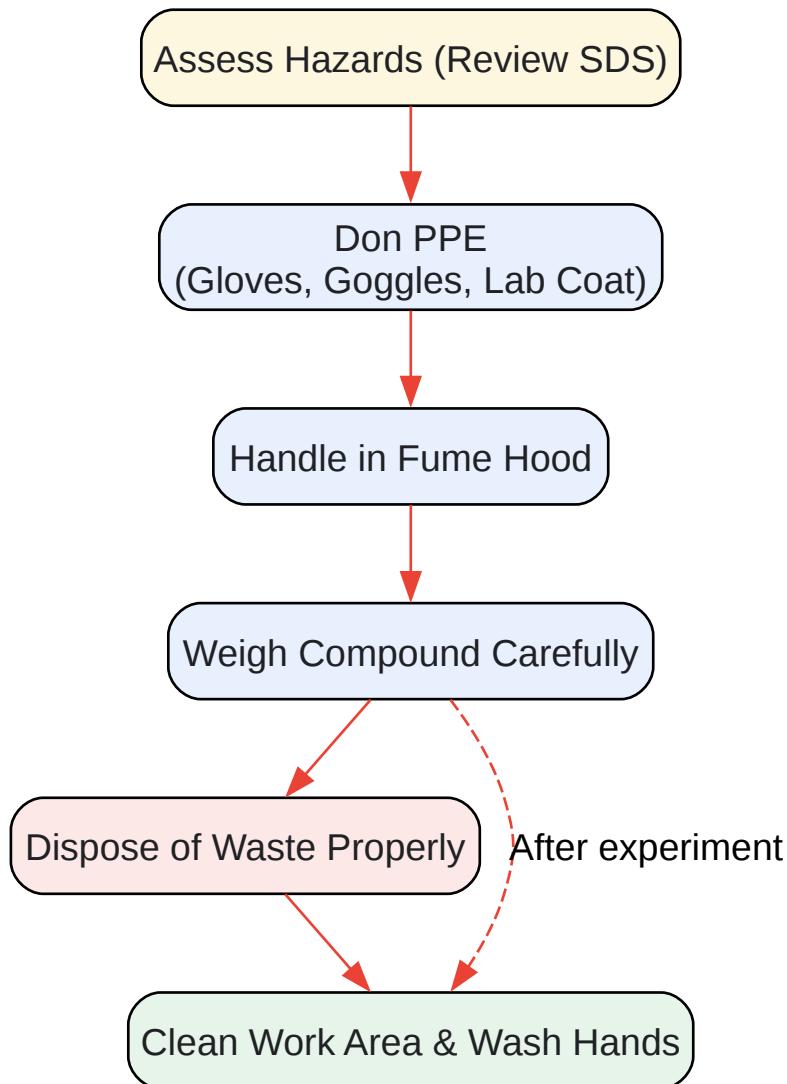
Therefore, a sharp melting point is not just a physical constant but a validation of the purification process (e.g., recrystallization, column chromatography). If an unexpectedly low or broad melting range is observed, it is a strong indication that further purification is required.

Safety and Handling Precautions

As a chlorinated heterocyclic compound, **4-Chloro-3-methyl-1H-indazole** should be handled with appropriate care in a laboratory setting. While a specific Safety Data Sheet (SDS) for this exact molecule is not available, data from similar indazole derivatives suggest the following precautions.

- Hazard Classification: Similar compounds are classified as harmful if swallowed, causing skin irritation, and causing serious eye irritation.[9][10][11]
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses or goggles, and a lab coat.
- Handling: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12] Avoid contact with skin and eyes.[10] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9][12]

Logical Flow for Safe Handling



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Caption: Safety protocol for handling chemical reagents.

Conclusion

The melting point is an indispensable parameter in the chemical and pharmaceutical sciences for the identification and purity assessment of crystalline solids. For **4-Chloro-3-methyl-1H-indazole**, a compound of interest in medicinal chemistry, obtaining a sharp and reproducible melting range is a critical first step in its characterization following synthesis. By adhering to the meticulous experimental protocols outlined in this guide, researchers can ensure the

generation of accurate and reliable data, thereby upholding the principles of scientific integrity and contributing to the successful progression of their research and development endeavors.

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